

In-Depth Technical Guide: (2-Propoxypyridin-3-yl)boronic acid

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Compound of Interest

Compound Name: (2-Propoxypyridin-3-yl)boronic acid

Cat. No.: B169156

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties of **(2-Propoxypyridin-3-yl)boronic acid**, with a central focus on the determination of its molecular weight. This compound is of significant interest in medicinal chemistry and drug development as a versatile building block in Suzuki-Miyaura cross-coupling reactions, a cornerstone of modern synthetic organic chemistry for the formation of carbon-carbon bonds.

Physicochemical Data Summary

The fundamental physicochemical properties of **(2-Propoxypyridin-3-yl)boronic acid** are summarized in the table below for quick reference and comparison.

Property	Value
Molecular Formula	C ₈ H ₁₂ BNO ₃ [1]
Molecular Weight	181 g/mol [1]
CAS Number	1218790-85-2 [1]

Determination of Molecular Weight

The molecular weight of a compound is a critical parameter, influencing its stoichiometric calculations in chemical reactions, its pharmacokinetic and pharmacodynamic properties in drug design, and its analytical characterization. The molecular weight of **(2-Propoxypyridin-3-yl)boronic acid** was determined by calculating the sum of the atomic weights of its constituent atoms.

Experimental Protocol: Molecular Weight Calculation

The molecular weight is calculated based on the molecular formula ($C_8H_{12}BNO_3$) and the standard atomic weights of each element.

1. Identify the constituent elements and their counts:

- Carbon (C): 8 atoms
- Hydrogen (H): 12 atoms
- Boron (B): 1 atom
- Nitrogen (N): 1 atom
- Oxygen (O): 3 atoms

2. Obtain the standard atomic weights for each element:

- Carbon (C): ~12.011 amu[2][3]
- Hydrogen (H): ~1.008 amu[4][5][6][7]
- Boron (B): ~10.81 amu[8][9][10]
- Nitrogen (N): ~14.007 amu[11][12][13][14]
- Oxygen (O): ~15.999 amu[15][16][17][18]

3. Calculate the total weight for each element in the molecule:

- Carbon: $8 * 12.011 \text{ amu} = 96.088 \text{ amu}$

- Hydrogen: $12 * 1.008 \text{ amu} = 12.096 \text{ amu}$
- Boron: $1 * 10.81 \text{ amu} = 10.81 \text{ amu}$
- Nitrogen: $1 * 14.007 \text{ amu} = 14.007 \text{ amu}$
- Oxygen: $3 * 15.999 \text{ amu} = 47.997 \text{ amu}$

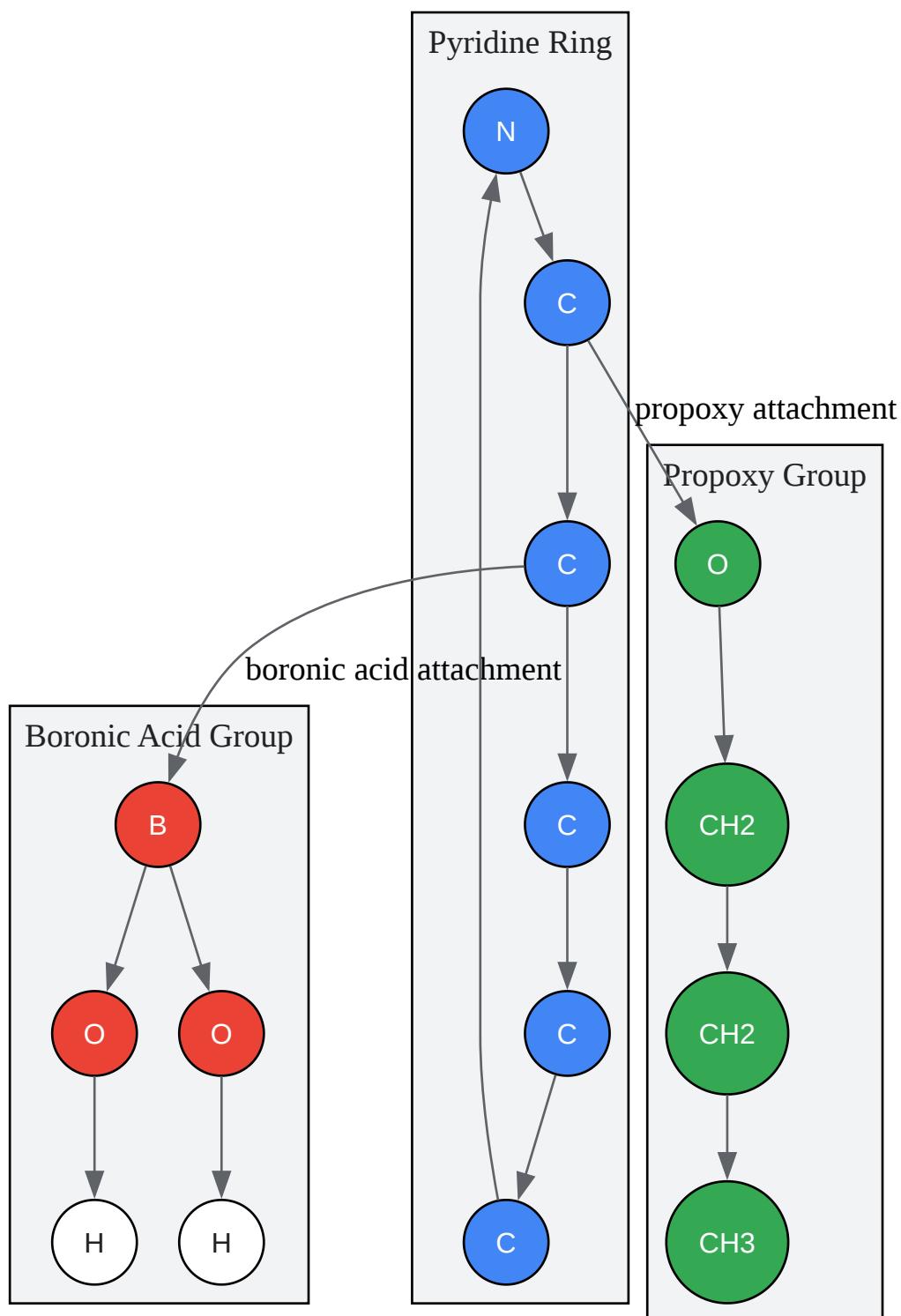
4. Sum the weights to determine the molecular weight:

- Molecular Weight = $96.088 + 12.096 + 10.81 + 14.007 + 47.997 = 181.00 \text{ g/mol}$

This calculated value is in agreement with the published molecular weight of 181 g/mol .[\[1\]](#)

Molecular Structure and Connectivity

The structural arrangement of atoms within **(2-Propoxypyridin-3-yl)boronic acid** is crucial for its reactivity and interaction with other molecules. The diagram below illustrates the connectivity of the atoms.

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Caption: Molecular structure of **(2-Propoxypyridin-3-yl)boronic acid**.

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